

Comprehensive Spectroscopic Profiling of 3-(Ethylsulfinyl)propanoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Ethylsulfinyl)propanoic acid

CAS No.: 137375-82-7

Cat. No.: B159805

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CAS Number: 137375-82-7 Formula:

Molecular Weight: 150.20 g/mol IUPAC Name: **3-(Ethylsulfinyl)propanoic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary & Structural Context

3-(Ethylsulfinyl)propanoic acid is a functionalized organosulfur compound characterized by a carboxylic acid tail and an internal sulfoxide moiety. Unlike sulfides, the sulfoxide group (

) introduces a stable stereogenic center at the sulfur atom, making the molecule chiral.

Critical Spectroscopic Insight: The chirality of the sulfoxide sulfur renders the adjacent methylene protons (

) diastereotopic. In high-field NMR, these protons will not appear as simple triplets or quartets but as complex multiplets (ABX or AB systems). Failure to recognize this is a common source of error in structural verification.[\[5\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR Analysis (Proton)

The proton spectrum is defined by the diastereotopic effect of the chiral sulfur center.

Solvent:

(Standard) or

(for better acid proton resolution).

Position	Group	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
COOH		11.0 – 12.5	Broad Singlet	1H	Exchangeable acidic proton; shift varies with concentration and solvent.
-S (Ethyl)		2.6 – 2.9	Multiplet ()	2H	Diastereotopic. These protons are chemically non-equivalent. They appear as a complex multiplet rather than a clean quartet.
-S (Propyl)		2.9 – 3.1	Multiplet	2H	Diastereotopic. Deshielded by the sulfoxide oxygen. Often overlaps with the ethyl methylene signals.[5]
-COOH		2.7 – 2.8	Triplet ()	2H	Less affected by the chiral center; typically appears as a distorted

triplet (

).

Classic
methyl triplet
(
)
).

Methyl

1.35

Triplet (
)

3H

NMR Analysis (Carbon)

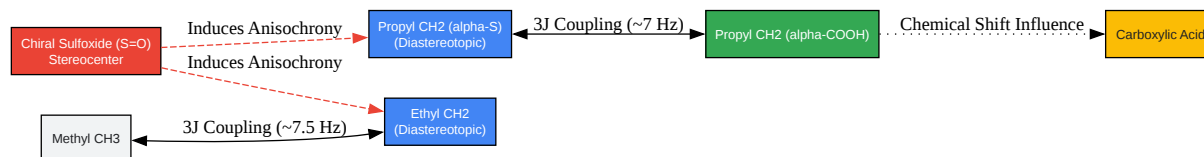
The carbon spectrum is cleaner, as chirality does not split the singlet carbon signals (unless in a chiral solvent, which is not the case here).

Carbon Type	Shift (, ppm)	Feature
Carbonyl (C=O)	172.0 – 174.0	Characteristic carboxylic acid signal.
-S (Propyl)	46.0 – 48.0	Deshielded by sulfoxide.
-S (Ethyl)	44.0 – 46.0	Deshielded by sulfoxide.
-COOH	26.0 – 28.0	Upfield relative to sulfoxide-adjacent carbons.
Methyl	6.0 – 7.5	Characteristic terminal methyl. [5]

NMR Connectivity Logic (DOT Diagram)

The following diagram illustrates the scalar coupling (

-coupling) networks utilized for structural assignment.



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Caption: Scalar coupling network and stereochemical influence of the sulfoxide group on adjacent methylene protons.

Infrared (IR) Spectroscopy

IR analysis is useful for confirming the oxidation state of the sulfur and the integrity of the carboxylic acid.

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Functional Group	Wavenumber ()	Intensity	Description
O-H Stretch	2500 – 3300	Broad, Medium	Characteristic "acid beard" due to hydrogen bonding dimers.
C=O[6] Stretch	1705 – 1725	Strong, Sharp	Carbonyl stretch of the carboxylic acid.
S=O Stretch	1000 – 1050	Strong	Diagnostic Band. Distinguishes sulfoxide from sulfide (no band) and sulfone (1120-1160 & 1300-1350).
C-H Stretch	2900 – 2980	Medium	Alkyl C-H stretching vibrations.[5]

Mass Spectrometry (MS)[7][8]

Ionization & Molecular Ion[5]

- Technique: Electrospray Ionization (ESI) is preferred due to the polarity of the acid and sulfoxide.
- Positive Mode ():
 - . Often forms sodium adducts
 - . [5]
- Negative Mode ():

. (Preferred for carboxylic acids).[5][7]

Fragmentation Pathways (EI/CID)

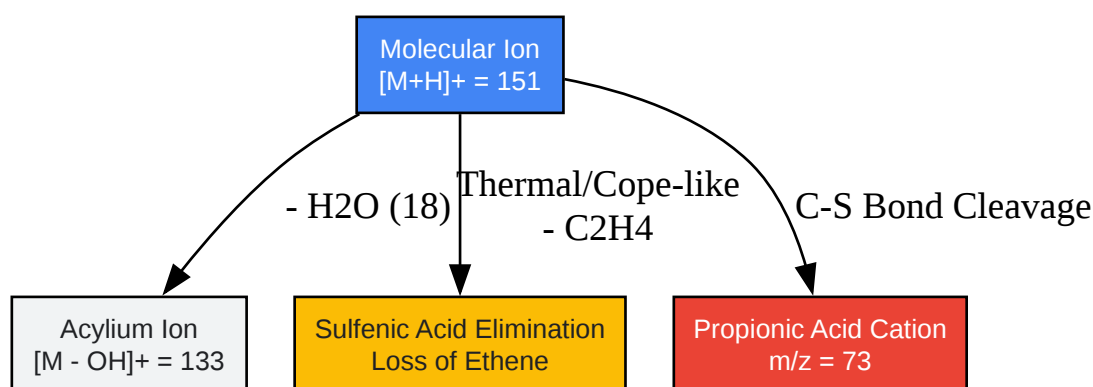
Sulfoxides undergo characteristic thermal and collisional eliminations.[5] A major pathway is the Sulfoxide Elimination (similar to Cope elimination), ejecting an alkene.

Key Fragments (

):

- 150: Molecular Ion ().
- 133:
 - . Loss of hydroxyl from carboxylic acid.[5]
- 122:
 - . Loss of ethene via McLafferty-type rearrangement or sulfoxide elimination.
- 73:
 - . Cleavage of the C-S bond retaining the acid chain.[5]

Fragmentation Mechanism (DOT Diagram)



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Caption: Primary fragmentation pathways for **3-(ethylsulfinyl)propanoic acid** under ESI/CID conditions.

Experimental Protocol: Sample Preparation

To ensure data integrity described above, follow this preparation workflow.

- Purity Check: Verify sample is free of the sulfide precursor (3-ethylthiopropanoic acid), which lacks the S=O band at 1050

and shows simplified NMR splitting.
- NMR Prep: Dissolve ~10 mg in 0.6 mL

. If solubility is poor or peaks broaden due to acid exchange, add 1 drop of

or use pure

.
- MS Prep: Dilute to 10 μ M in 50:50 Methanol:Water + 0.1% Formic Acid. Direct infusion at 5 μ L/min.

References

- Chemical Structure & CAS: Hit2Lead Database. **3-(ethylsulfinyl)propanoic acid** (CAS 137375-82-7).[1][2][4] [Link](#)
- General Sulfoxide Spectroscopy: Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. 7th Ed. Wiley.[5][8] (Standard text for S=O IR and NMR shifts).
- Metabolic Context (Analogous Structures): PubChem Compound Summary for 3-(Methylsulfinyl)propanoic acid (Metabolite analog). [Link](#)

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